

Safety Precautions and Application Notes for RU5135

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Compound of Interest

Compound Name: RU5135

Cat. No.: B1680183

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For Researchers, Scientists, and Drug Development Professionals

WARNING: **RU5135** is a potent neuroactive steroid with convulsant properties. It is intended for research use only and is not for human or veterinary use. Handle with extreme caution.

This document provides detailed application notes and safety protocols for the handling and use of **RU5135** (CAS Number: 78774-26-2), a novel amidine steroid that acts as a potent antagonist of the gamma-aminobutyric acid (GABA) A receptor. Due to its convulsant nature, strict adherence to safety precautions is imperative to prevent accidental exposure and ensure a safe laboratory environment.

Chemical and Physical Properties

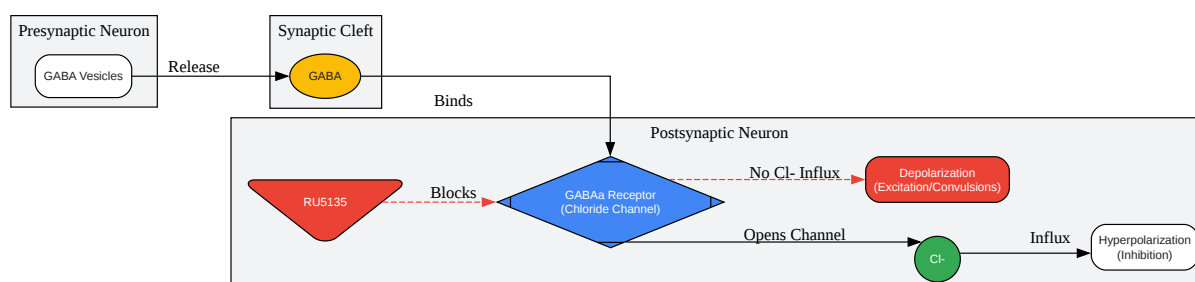
A summary of the key chemical and physical properties of **RU5135** is presented in the table below. This information is essential for proper handling, storage, and preparation of solutions.

Property	Value
IUPAC Name	(3 α ,5 β)-3-Hydroxy-3-aza-A-homoandrostan-17-one
CAS Number	78774-26-2
Molecular Formula	C ₁₈ H ₂₈ N ₂ O ₂
Molecular Weight	304.43 g/mol
Appearance	White to off-white solid
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF). Limited solubility in aqueous solutions.

Mechanism of Action and Biological Effects

RU5135 is a potent and selective competitive antagonist of the GABA_A receptor, the primary inhibitory neurotransmitter receptor in the central nervous system. By blocking the action of GABA, **RU5135** reduces inhibitory neurotransmission, leading to neuronal hyperexcitability and convulsant activity.

Signaling Pathway of GABA_A Receptor Inhibition by RU5135



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Caption: Inhibition of GABAergic signaling by **RU5135** at the synapse.

Safety Precautions and Handling

Due to its potent convulsant activity, all personnel must be thoroughly trained on the risks and proper handling procedures for **RU5135** before commencing any work.

Personal Protective Equipment (PPE)

The following minimum PPE must be worn at all times when handling **RU5135**:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required. Double-gloving is recommended.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Lab Coat:** A fully buttoned lab coat must be worn.
- **Respiratory Protection:** When handling the solid form or preparing concentrated solutions, a certified respirator (e.g., N95 or higher) should be used in a well-ventilated area or a fume hood to prevent inhalation of airborne particles.

Engineering Controls

- Fume Hood: All weighing of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood.
- Ventilation: Ensure adequate general laboratory ventilation.

Handling Procedures

- Avoid direct contact with skin, eyes, and clothing.
- Do not inhale dust or aerosols.
- Use dedicated glassware and equipment. If not possible, thoroughly clean all equipment with an appropriate solvent (e.g., ethanol) followed by soap and water after use.
- Weigh the compound on a tared, disposable weigh boat within a fume hood.
- Prepare solutions in a fume hood. Add solvent to the vial containing the pre-weighed compound slowly to avoid splashing.

Storage

- Store **RU5135** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials.
- Store in a locked cabinet or other secure location to prevent unauthorized access.

Disposal

- Dispose of all waste materials (including contaminated PPE, weigh boats, and empty vials) in accordance with local, state, and federal regulations for hazardous chemical waste.
- Do not dispose of **RU5135** down the drain or in the regular trash.

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- **Spill:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.

Experimental Protocols

The following are general protocols for common experiments involving **RU5135**. Researchers should adapt these protocols to their specific experimental needs and perform a thorough risk assessment before beginning any new procedure.

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **RU5135** for use in in vitro and in vivo experiments.

Materials:

- **RU5135** solid
- Anhydrous solvent (e.g., DMSO, Ethanol)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips

Procedure:

- Perform all steps in a chemical fume hood.
- Wear appropriate PPE.
- Weigh the desired amount of **RU5135** into a sterile vial.
- Add the calculated volume of solvent to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

In Vitro GABA_A Receptor Binding Assay (Competitive Binding)

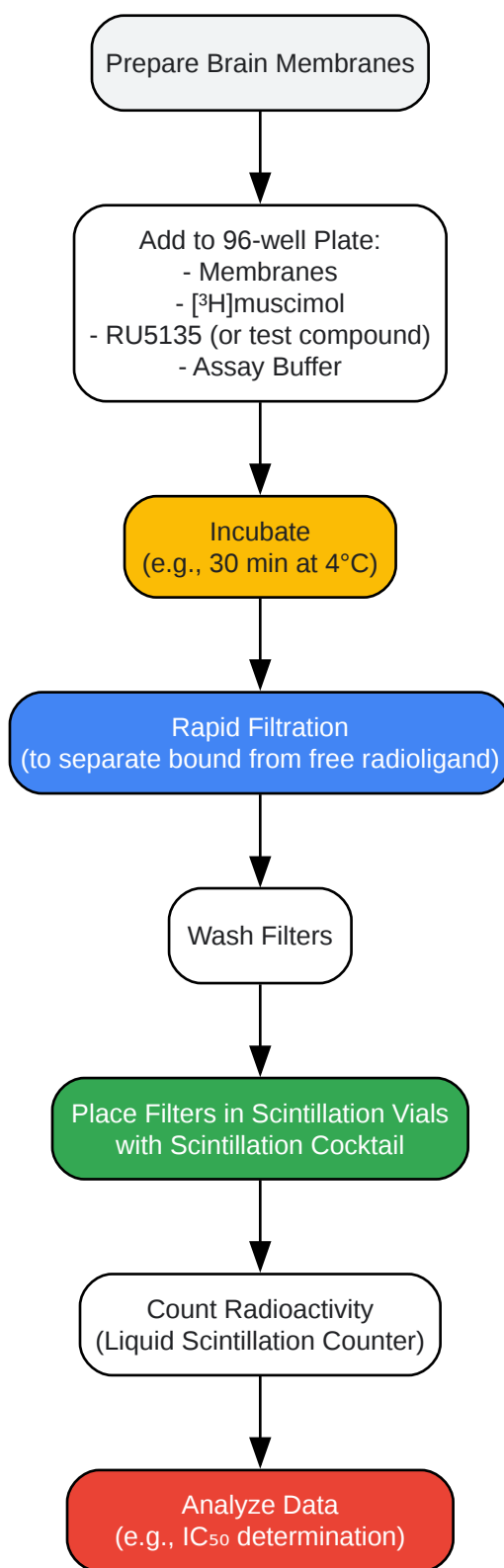
Objective: To determine the binding affinity of a test compound for the GABA_A receptor using **RU5135** as a competitive antagonist.

Materials:

- Rat or mouse whole brain or cortical membranes
- Radiolabeled GABA_A receptor agonist (e.g., [³H]muscimol)
- **RU5135** stock solution
- Test compound stock solutions
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4)
- 96-well plates
- Scintillation vials and scintillation cocktail

- Liquid scintillation counter

Workflow:



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